

2-Acetoxybenzoyl chloride CAS number 5538-51-2 properties

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Compound of Interest

Compound Name: 2-Acetoxybenzoyl chloride

Cat. No.: B128672

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An In-depth Technical Guide to **2-Acetoxybenzoyl Chloride** (CAS: 5538-51-2)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Acetoxybenzoyl chloride** (CAS Number: 5538-51-2), also known as O-Acetylsalicyloyl chloride or Aspirin chloride. It is a highly reactive acid chloride and a key intermediate in organic synthesis, particularly in the pharmaceutical industry.^[1] This document details its chemical and physical properties, safety and handling protocols, and its role in synthetic applications.

Core Properties and Identifiers

2-Acetoxybenzoyl chloride is the acid chloride derivative of acetylsalicylic acid. Its reactivity stems from the labile acyl chloride group, making it a potent acylating agent. It is classified as a corrosive solid that reacts with water.^[2]

Chemical and Physical Properties

The fundamental properties of **2-Acetoxybenzoyl chloride** are summarized below, providing essential data for experimental design and evaluation.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₇ ClO ₃	[3] [4] [5]
Molecular Weight	198.60 g/mol	[1] [4] [5]
Melting Point	45-49 °C (lit.) / 48-52 °C	[3]
Boiling Point	107-110 °C at 0.1 mmHg (lit.)	[3]
Density	1.3219 (rough estimate)	[3]
Appearance	White to Orange to Green powder to lump	
Solubility	Soluble in toluene. Reacts with water.	[3]
Refractive Index	n _{20/D} 1.536 (lit.)	[3]
Flash Point	>110 °C (>230 °F)	[3]
Vapor Pressure	6.01E-05 mmHg at 25°C	[3]

Chemical Identifiers and Descriptors

For unambiguous identification and database referencing, the following identifiers are crucial.

Identifier Type	Identifier	Source(s)
CAS Number	5538-51-2	[6][1][5]
IUPAC Name	(2-carbonochloridoylphenyl) acetate	[6][4][7]
InChI Key	DSGKWFGEUBCEIE-UHFFFAOYSA-N	[4]
Canonical SMILES	<chem>CC(=O)OC1=CC=CC=C1C(=O)Cl</chem>	[4]
Synonyms	O-Acetylsalicyloyl chloride, Aspirin chloride, 2-(chlorocarbonyl)phenyl acetate	[6][4][5]
EC Number	226-899-1	[6][5]
UNII	67R3L2L9J7	[4]

Safety and Handling

2-Acetoxybenzoyl chloride is a hazardous substance requiring strict safety protocols. It is classified as harmful if swallowed and causes severe skin burns and eye damage.[6][8]

GHS Hazard Information

- Pictograms: Danger[6]
- H-Statements: H302 (Harmful if swallowed), H314 (Causes severe skin burns and eye damage), H290 (May be corrosive to metals).[6]
- P-Statements (selected):
 - Prevention: P260 (Do not breathe dust/mists), P280 (Wear protective gloves/protective clothing/eye protection/face protection).[8]
 - Response: P301 + P330 + P331 (IF SWALLOWED: rinse mouth. Do NOT induce vomiting), P305 + P351 + P338 (IF IN EYES: Rinse cautiously with water for several

minutes. Remove contact lenses, if present and easy to do. Continue rinsing), P310 (Immediately call a POISON CENTER or doctor/physician).[5]

- Storage: P402 + P404 (Store in a dry place. Store in a closed container), P405 (Store locked up).[5][8]
- Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).

First Aid Measures

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids, and seek immediate medical attention.[5]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing. Seek immediate medical attention.[5]
- Ingestion: Do NOT induce vomiting. Rinse mouth and call a physician or poison control center immediately. Ingestion can cause severe swelling and damage to delicate tissues with a danger of perforation.[5]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[5]

Storage and Stability

The compound is stable under proper conditions but reacts with water, potentially liberating toxic gases.[2] It should be stored in a dry, cool, and well-ventilated place in a tightly closed, corrosion-resistant container.[5][8] It is incompatible with strong bases, alcohols, metals, and oxidizing agents.[2][9]

Reactivity and Applications

The primary utility of **2-Acetoxybenzoyl chloride** lies in its function as a reactive intermediate for acylation reactions.[10] The electron-withdrawing nature of the ortho-acetoxy group and the inherent reactivity of the acyl chloride make it an excellent electrophile.

Pharmaceutical Intermediate

2-Acetoxybenzoyl chloride is a known pharmaceutical intermediate used in the synthesis of the antiparasitic drug Nitazoxanide.^[1] Its role as a building block is critical for creating the final active pharmaceutical ingredient (API).^[1]

Organic Synthesis

As an acylating agent, it readily reacts with nucleophiles like alcohols, amines, and phenols to form the corresponding esters and amides.^[10] This reactivity is fundamental to its application in complex organic synthesis. One documented application involves the modification of dextran, where **2-acetoxybenzoyl chloride** is used to introduce acetylsalicyloyl groups onto the polysaccharide backbone, catalyzed by tertiary amines.^[11]

Experimental Protocols

While specific, detailed synthesis procedures for **2-Acetoxybenzoyl chloride** are proprietary to manufacturers, a general methodology can be derived from standard organic chemistry principles for converting carboxylic acids to acyl chlorides.

General Synthesis of 2-Acetoxybenzoyl Chloride

The conversion of acetylsalicylic acid (aspirin) to its corresponding acid chloride is typically achieved using a chlorinating agent. A common laboratory- and industrial-scale method involves reacting the starting carboxylic acid with thionyl chloride (SOCl_2) or oxalyl chloride.

Reactants:

- 2-(acetyloxy)benzoic acid (Acetylsalicylic Acid)
- Thionyl chloride (SOCl_2) or Oxalyl Chloride ($(\text{COCl})_2$)
- Anhydrous solvent (e.g., toluene, dichloromethane)
- Catalytic amount of N,N-dimethylformamide (DMF) (if using oxalyl chloride)

Procedure:

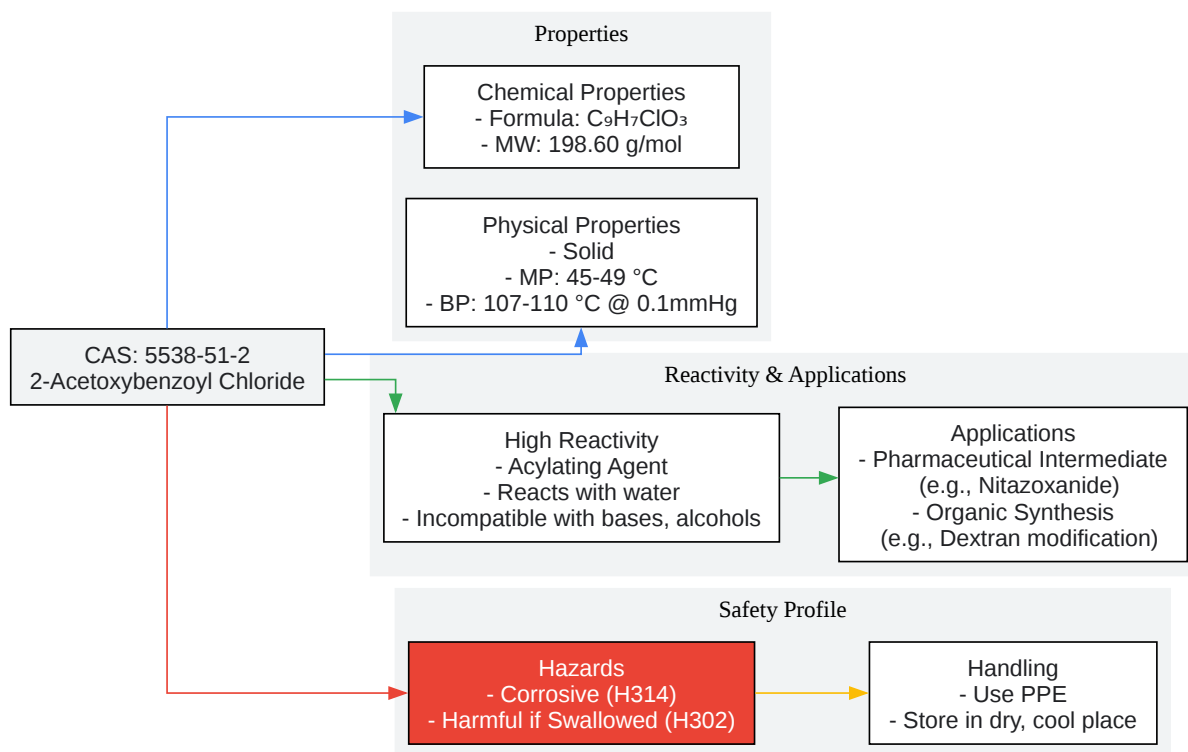
- A reaction flask equipped with a reflux condenser and a gas outlet (to scrub HCl and SO_2 byproducts) is charged with 2-(acetyloxy)benzoic acid.

- An excess of thionyl chloride is added slowly to the flask.
- The mixture is gently heated to reflux (e.g., 50°C) and the reaction is monitored until the evolution of gas ceases, indicating the completion of the reaction.[\[12\]](#)
- After the reaction is complete, the excess thionyl chloride is removed by distillation under reduced pressure.[\[12\]](#)
- The crude **2-acetoxybenzoyl chloride** product can then be purified, typically by vacuum distillation, to yield the final product.[\[13\]](#)

This protocol is a generalized representation. For a similar transformation, p-acetoxybenzoic acid is reacted with thionyl chloride at 50°C for 4 hours.[\[12\]](#)

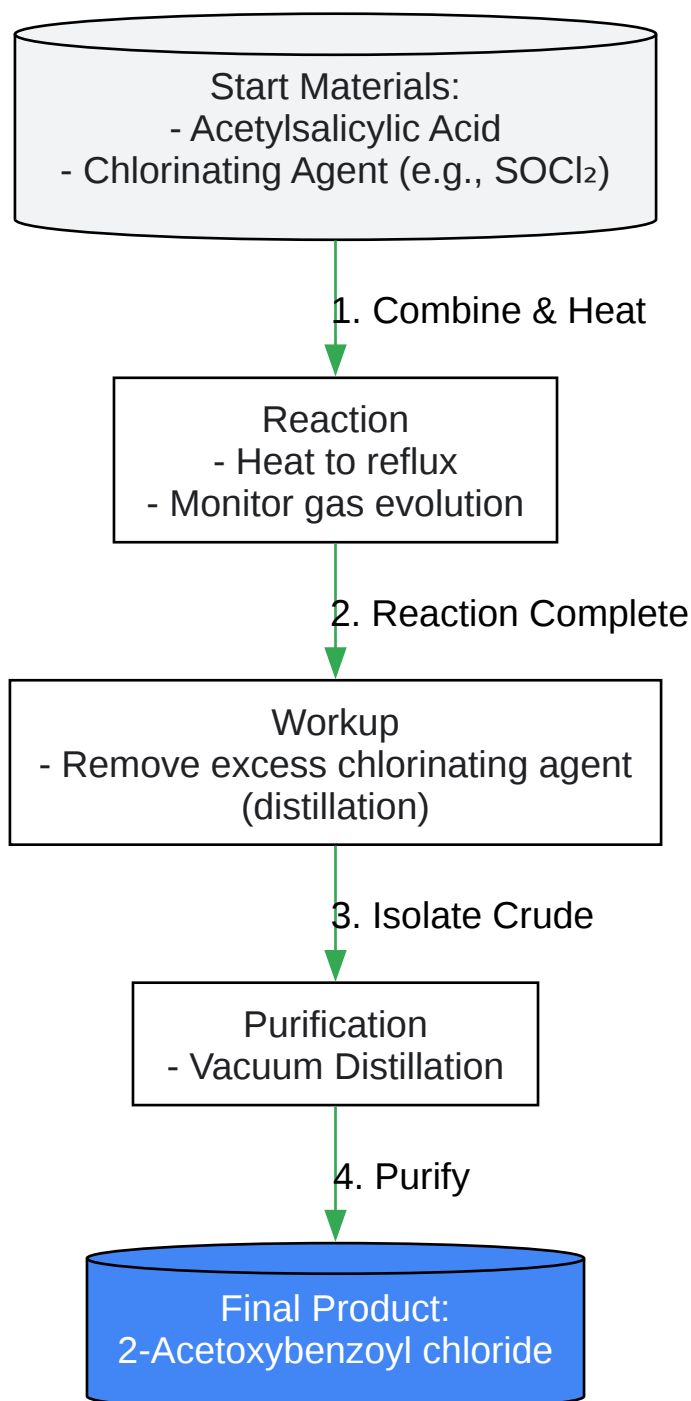
Visualizations

The following diagrams illustrate key relationships and workflows associated with **2-Acetoxybenzoyl chloride**.



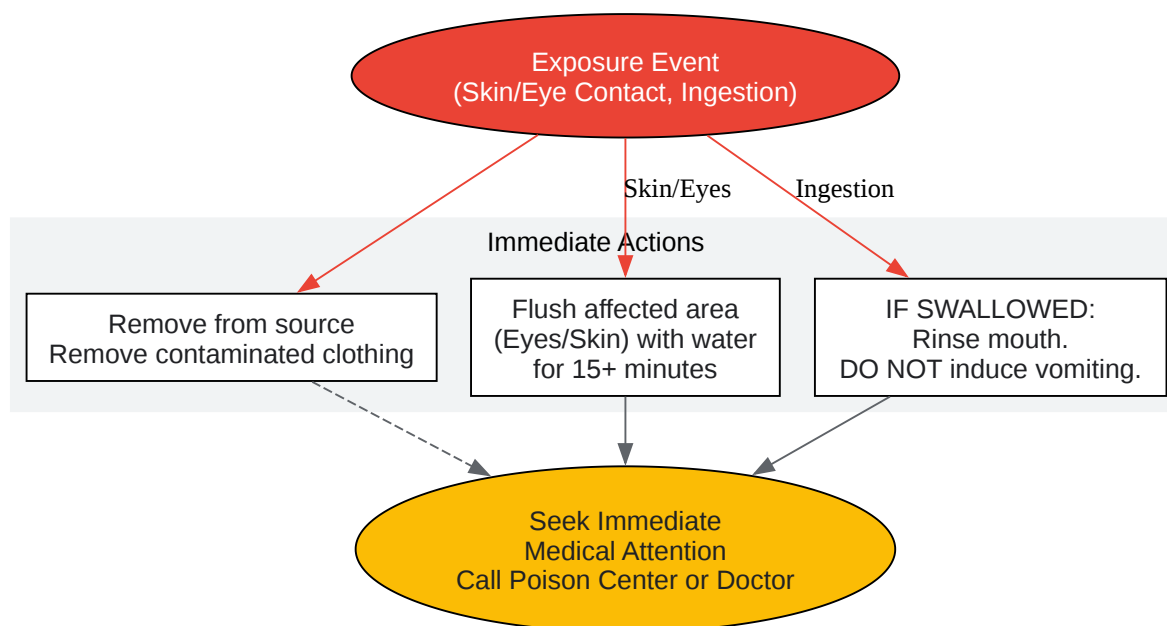
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Caption: Logical overview of **2-Acetoxybenzoyl chloride** properties and uses.



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Caption: Generalized workflow for the synthesis of **2-Acetoxybenzoyl chloride**.



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Caption: First aid response workflow for exposure to **2-Acetoxybenzoyl chloride**.

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